

what is the chemical structure of Basic Red 46

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Compound of Interest

Compound Name: BR46

Cat. No.: B1192331

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An In-Depth Technical Guide to Basic Red 46

For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic Red 46 is a cationic azo dye widely utilized in the textile industry for dyeing acrylic fibers. [1] Beyond its industrial applications, it has garnered interest in research for its fluorescent properties and potential use in biological staining. This guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to Basic Red 46, consolidating available data for scientific and research applications.

Chemical Structure and Identification

Basic Red 46 is a monoazo dye characterized by a triazole ring and a tertiary amine. Its cationic nature is due to the quaternized triazolium group.

IUPAC Name: 5-[(E)-{4-[Benzyl(methyl)amino]phenyl}diazenyl]-1,4-dimethyl-1H-1,2,4-triazol-4-ium bromide[2]

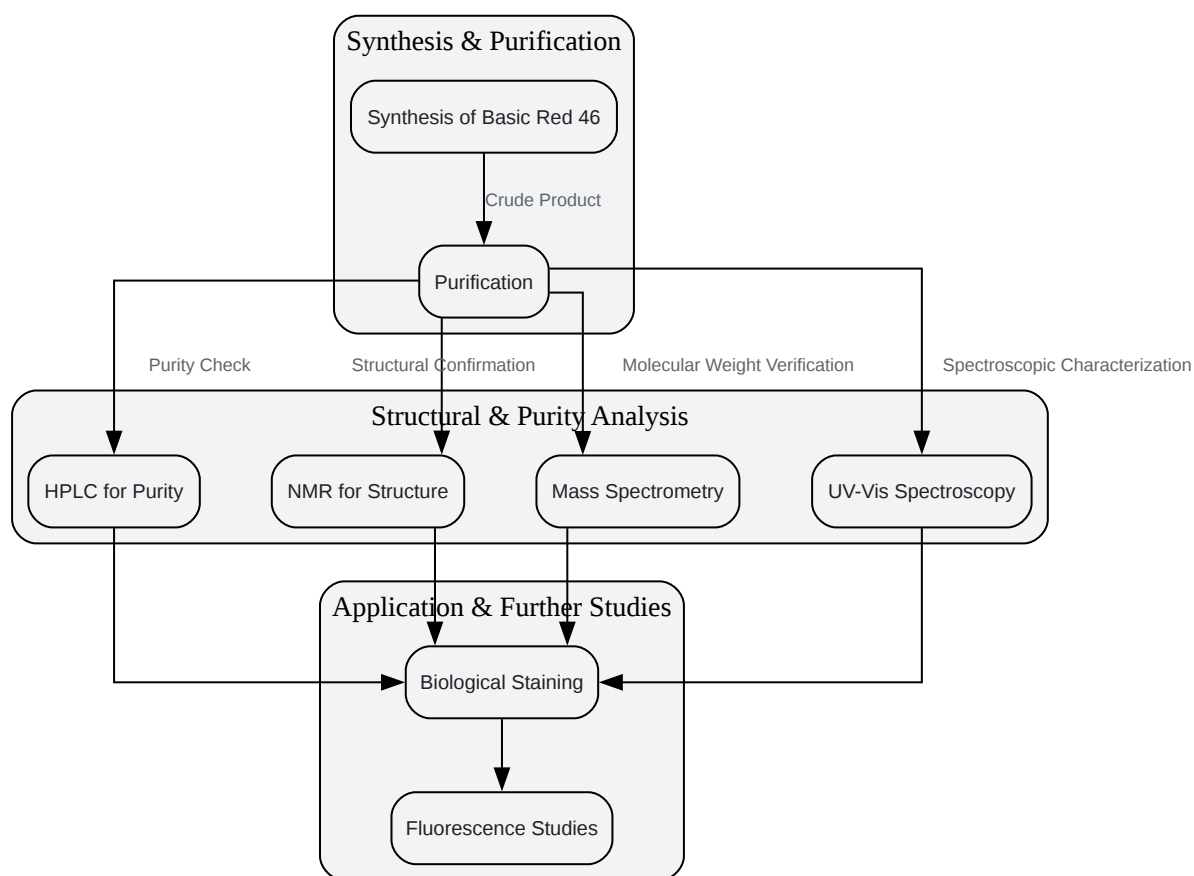
Chemical Formula: $C_{18}H_{21}BrN_6$ [1]

Molecular Weight: 401.31 g/mol [1]

CAS Number: 12221-69-1[1]

SMILES: CN1C(=N/C=C/C(=C2)N(C)CC3=CC=CC=C3.[Br-])N=NC2=CC=C(C=C2)

Below is a diagram representing the logical workflow for the identification and characterization of Basic Red 46.



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References

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